

In-Depth Technical Guide to the Physical Properties of Hydroxy-PEG9-Boc

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Compound of Interest

Compound Name: Hydroxy-PEG9-Boc

Cat. No.: B608020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Hydroxy-PEG9-Boc**, also known as N-Boc-PEG9-alcohol. This bifunctional molecule, featuring a hydroxyl (-OH) group and a Boc-protected amine (-NHBoc) separated by a nine-unit polyethylene glycol (PEG) spacer, is a valuable building block in the fields of bioconjugation, drug delivery, and proteomics. Understanding its physical characteristics is paramount for its effective application in research and development.

Chemical Identity and Structure

Systematic Name: tert-Butyl (26-hydroxy-3,6,9,12,15,18,21,24-octaoxahexacosyl)carbamate

The structure of **Hydroxy-PEG9-Boc** is characterized by a hydrophilic polyethylene glycol chain, which imparts water solubility, and two distinct functional groups at its termini. The terminal hydroxyl group offers a reactive site for further chemical modification, while the tert-butyloxycarbonyl (Boc) protecting group provides a stable yet readily cleavable amine functionality, essential for controlled, stepwise synthesis of complex molecules.

Caption: Chemical Structure of **Hydroxy-PEG9-Boc**.

Quantitative Physical Properties

The following table summarizes the key physical properties of N-Boc-PEG9-alcohol. It is important to note that some of these properties are predicted or extrapolated from similar compounds due to limited experimentally determined data for this specific molecule.

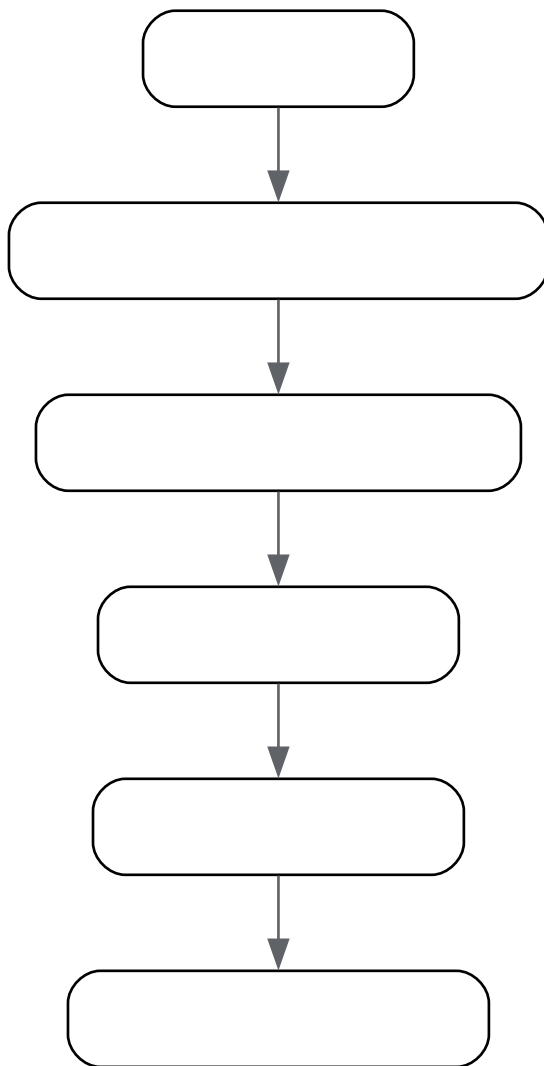
Property	Value	Source
Molecular Formula	C23H47NO11	--INVALID-LINK--[1]
Molecular Weight	513.6 g/mol	--INVALID-LINK--[1]
Appearance	White to off-white solid or viscous liquid	General property of high molecular weight PEGs[2]
Solubility	Soluble in Water, DMSO, DCM, DMF	--INVALID-LINK--[1]
Melting Point	Not explicitly determined; likely a low-melting solid or viscous liquid at room temperature	Inferred from the properties of similar PEG derivatives
Boiling Point	Not explicitly determined; predicted to be high due to molecular weight	Inferred from the properties of similar PEG derivatives
Density	Not explicitly determined; likely slightly greater than 1 g/cm ³	Inferred from the properties of similar PEG derivatives
Purity	≥97%	--INVALID-LINK--[1]
Storage Conditions	-20°C	--INVALID-LINK--[1]

Experimental Protocols for Physical Property Determination

The following sections detail the general experimental methodologies that can be employed to determine the physical properties of **Hydroxy-PEG9-Boc**.

Molecular Weight Determination

The molecular weight of PEG compounds can be accurately determined using Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) Mass Spectrometry.



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Caption: Workflow for Molecular Weight Determination by MALDI-TOF MS.

Protocol:

- Sample Preparation: Prepare a solution of **Hydroxy-PEG9-Boc** in a suitable solvent (e.g., deionized water or acetonitrile) at a concentration of approximately 1 mg/mL.
- Matrix Solution: Prepare a saturated solution of a suitable matrix, such as α -cyano-4-hydroxycinnamic acid (CHCA), in a 50:50 mixture of acetonitrile and water with 0.1%

trifluoroacetic acid (TFA).

- **Cationizing Agent:** Prepare a solution of a cationizing agent, such as sodium trifluoroacetate (NaTFA), in the same solvent as the matrix.
- **Mixing:** Mix the sample solution, matrix solution, and cationizing agent solution in a 1:10:1 volume ratio.
- **Spotting:** Spot 1 μL of the final mixture onto a MALDI target plate and allow it to air dry completely.
- **Analysis:** Analyze the sample using a MALDI-TOF mass spectrometer in positive ion mode. The instrument will measure the time it takes for the ionized molecules to travel to the detector, from which the mass-to-charge ratio and thus the molecular weight can be determined.

Solubility Determination

A common method to assess the solubility of PEGylated compounds is through a PEG precipitation assay, which can also provide insights into the propensity of the molecule to aggregate.

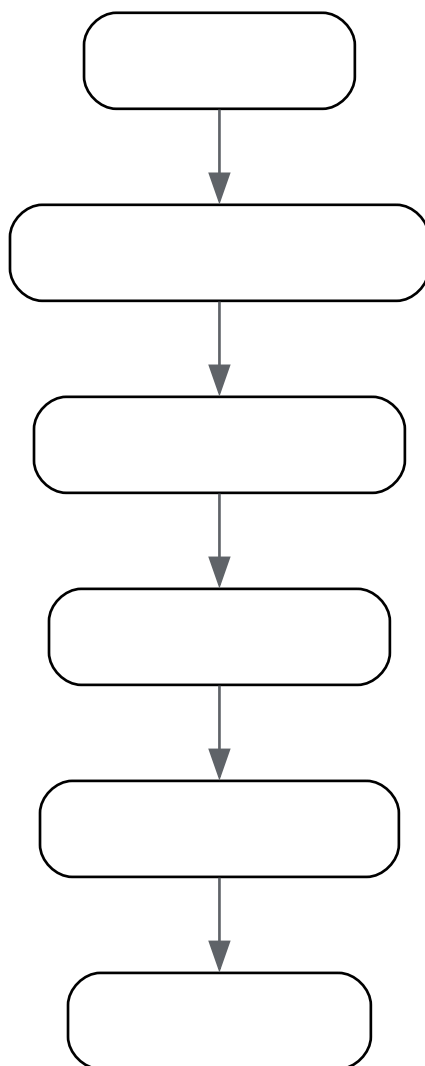
Protocol:

- **Stock Solutions:** Prepare a stock solution of **Hydroxy-PEG9-Boc** in a buffer of interest (e.g., phosphate-buffered saline, pH 7.4) at a known concentration. Prepare a series of precipitant stock solutions with increasing concentrations of a crowding agent like polyethylene glycol 8000 (PEG 8000) in the same buffer.
- **Mixing:** In a microplate, mix the **Hydroxy-PEG9-Boc** stock solution with the different concentrations of the precipitant stock solutions.
- **Equilibration:** Seal the plate and allow it to equilibrate at a controlled temperature (e.g., room temperature or 4°C) for a specified period (e.g., 24 hours) to allow for any precipitation to occur.
- **Centrifugation:** Centrifuge the microplate to pellet any precipitate.

- **Supernatant Analysis:** Carefully transfer the supernatant to a new UV-transparent microplate.
- **Quantification:** Determine the concentration of the soluble **Hydroxy-PEG9-Boc** in the supernatant. If the molecule contains a chromophore (like the Boc group, although its UV absorbance is weak), direct UV-Vis spectroscopy can be used. Alternatively, a suitable analytical method like HPLC can be employed for more accurate quantification. The solubility is determined as the concentration of the compound remaining in the supernatant at different precipitant concentrations.

Melting Point Determination

The melting point of a viscous liquid or a low-melting solid can be determined using the capillary method with a melting point apparatus.



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Caption: Workflow for Melting Point Determination.

Protocol:

- Sample Preparation: Ensure the **Hydroxy-PEG9-Boc** sample is anhydrous. If it is a solid, finely powder it.
- Loading: Introduce a small amount of the sample into a capillary tube, tapping gently to pack the sample to a height of 2-3 mm.
- Apparatus Setup: Place the capillary tube into the heating block of a melting point apparatus.
- Heating: Heat the block rapidly to a temperature about 10-15°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute to ensure accurate determination.
- Observation: Observe the sample through the magnifying lens.
- Recording: Record the temperature at which the first droplet of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the substance.

Boiling Point Determination

For high molecular weight, non-volatile compounds like **Hydroxy-PEG9-Boc**, determining a precise boiling point at atmospheric pressure is often impractical due to thermal decomposition. However, a boiling point at reduced pressure can be determined using a micro-boiling point method with a Thiele tube.

Protocol:

- Sample Preparation: Place a small amount (a few drops) of the liquid **Hydroxy-PEG9-Boc** into a small test tube (fusion tube).
- Capillary Insertion: Place a capillary tube, sealed at one end, into the fusion tube with the open end submerged in the liquid.

- **Apparatus Setup:** Attach the fusion tube to a thermometer and place the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating:** Gently heat the side arm of the Thiele tube with a micro-burner.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube as the air inside expands and is expelled. Continue heating until a steady stream of bubbles is observed.
- **Cooling and Recording:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.

Density Determination

The density of liquid or viscous liquid PEG derivatives can be accurately measured using a pycnometer or a digital density meter.

Protocol (using a pycnometer):

- **Clean and Dry:** Thoroughly clean and dry a pycnometer of a known volume.
- **Weigh Empty:** Accurately weigh the empty and dry pycnometer.
- **Fill with Sample:** Fill the pycnometer with the **Hydroxy-PEG9-Boc** sample, ensuring there are no air bubbles. If the sample is very viscous, gentle warming may be necessary to facilitate filling.
- **Equilibrate and Weigh:** Place the filled pycnometer in a constant temperature water bath to bring the sample to a specific temperature (e.g., 20°C or 25°C). Once equilibrated, carefully remove any excess sample from the top and weigh the filled pycnometer.
- **Calculation:** The density is calculated by dividing the mass of the sample (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

This technical guide provides a foundational understanding of the physical properties of **Hydroxy-PEG9-Boc** and the experimental methodologies for their determination. For specific applications, it is recommended to consult the certificate of analysis provided by the supplier

and to perform in-house characterization to ensure the material meets the requirements of your research.

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References

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- 2. sanyochemicalamerica.com [sanyochemicalamerica.com]
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